

Performance Evaluation of TEGDN in Low-Vulnerability Ammunition: A Comparative Guide

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Compound of Interest

Compound Name: *Triethylene glycol dinitrate*

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This guide provides an objective comparison of **Triethylene glycol dinitrate** (TEGDN) with other energetic plasticizers used in low-vulnerability ammunition. The information presented is based on experimental data from various scientific sources, offering a comprehensive overview for researchers and professionals in the field.

Introduction to TEGDN and its Role in Low-Vulnerability Ammunition

Triethylene glycol dinitrate (TEGDN) is an energetic plasticizer increasingly favored in the formulation of low-vulnerability ammunition (LVA) and insensitive munitions (IM).^{[1][2]} Its primary function is to reduce the sensitivity of explosive formulations to unintended stimuli such as shock, friction, and heat, thereby enhancing the safety and stability of munitions during handling, storage, and transportation.^[2] TEGDN is being considered as a replacement for more sensitive traditional plasticizers like nitroglycerin (NG).^{[1][2]} Other alternatives to nitroglycerin include diethylene glycol dinitrate (DEGDN) and trimethylolethane trinitrate (TMETN).^[3]

Comparative Performance Data

The following tables summarize the key physical, explosive, and sensitivity properties of TEGDN in comparison to nitroglycerin, DEGDN, and TMETN. Data has been compiled from

multiple sources to provide a comprehensive overview.

Table 1: Physical and Chemical Properties

Property	TEGDN	Nitroglycerin (NG)	DEGDN	TMETN (Metriol Trinitrate)
Chemical Formula	C ₆ H ₁₂ N ₂ O ₈	C ₃ H ₅ N ₃ O ₉	C ₄ H ₈ N ₂ O ₇	C ₅ H ₉ N ₃ O ₉
Molecular Weight (g/mol)	240.17[4]	227.09	196.12	255.15[5]
Appearance	Pale yellow, oily liquid[1]	Yellow, oily liquid	Yellowish, oily liquid	Colorless, oily liquid[5]
Density (g/cm ³)	1.33[4]	1.591	~1.4	1.47[5]
Melting Point (°C)	-19[4]	13.2 (stable form)	-11.5	-3[1][5]
Oxygen Balance (%)	-66.6	+3.5	-49.0	-35[5]

Table 2: Explosive Performance Characteristics

Property	TEGDN	Nitroglycerin (NG)	DEGDN	TMETN (Metriol Trinitrate)
Heat of Explosion (cal/g)	725[2]	1616[2]	-	1122[5]
Detonation Velocity (m/s)	~2000 (heavily confined)[2]	7600[2]	-	7050[5]
Detonation Gas Volume (l/kg)	1202[2]	782[2]	-	-
Lead Block Test (cm ³ /10g)	320[2]	520[2]	-	-

Table 3: Sensitivity and Stability Data

Property	TEGDN	Nitroglycerin (NG)	DEGDN	TMETN (Metrol Trinitrate)
Impact Sensitivity (2kg weight)	>100 cm (Bureau of Mines)[2]	15 cm (BAM)	-	47 cm (Picatinny Arsenal)[5]
Friction Sensitivity	Unaffected (pendulum friction test)[2]	Very sensitive	-	Explodes (steel or fiber shoe)[5]
Explosion Temperature (5s, °C)	225[2]	222[2]	-	235[5]
Decomposition Temperature (°C)	182	50-60	-	182[1][5]

Experimental Protocols

The data presented in this guide is derived from standardized experimental procedures designed to assess the safety and performance of energetic materials. Below are detailed methodologies for key experiments.

Impact Sensitivity Testing

Objective: To determine the sensitivity of an energetic material to impact.

Methodology (Based on STANAG 4489 and MIL-STD-1751A):

- Apparatus: A drop-weight impact tester, such as the Bureau of Mines or BAM apparatus, is used. This consists of a guided drop weight, an anvil, and a sample holder.
- Sample Preparation: A small, precisely weighed amount of the liquid plasticizer (typically 30-40 mg) is placed in the sample holder.

- Procedure: A weight (e.g., 2.5 kg) is dropped from a series of predetermined heights onto the sample.
- Data Analysis: The Bruceton "up-and-down" method is commonly employed. A series of trials is conducted, with the drop height for each subsequent trial being increased or decreased by a fixed increment depending on whether the previous trial resulted in a "go" (reaction) or "no-go" (no reaction). The height at which there is a 50% probability of initiation (H_{50}) is then calculated statistically. A higher H_{50} value indicates lower impact sensitivity.

Friction Sensitivity Testing

Objective: To determine the sensitivity of an energetic material to frictional stimuli.

Methodology (Based on STANAG 4487):

- Apparatus: A friction testing apparatus, such as the BAM or ABL friction machine, is used. This typically involves a fixed pin or shoe and a movable, weighted plate.
- Sample Preparation: A small amount of the test material is spread evenly on the test plate.
- Procedure: The weighted pin or shoe is brought into contact with the sample, and the plate is moved at a constant velocity, subjecting the material to friction. The load on the pin is varied.
- Data Analysis: The test is repeated multiple times at different loads to determine the lowest load at which a reaction (e.g., crackling, smoke, or ignition) occurs in at least one out of a set number of trials. A higher load value indicates lower friction sensitivity.

Thermal Stability Analysis (Differential Scanning Calorimetry - DSC)

Objective: To determine the thermal stability and decomposition characteristics of an energetic material.

Methodology (Based on STANAG 4515):

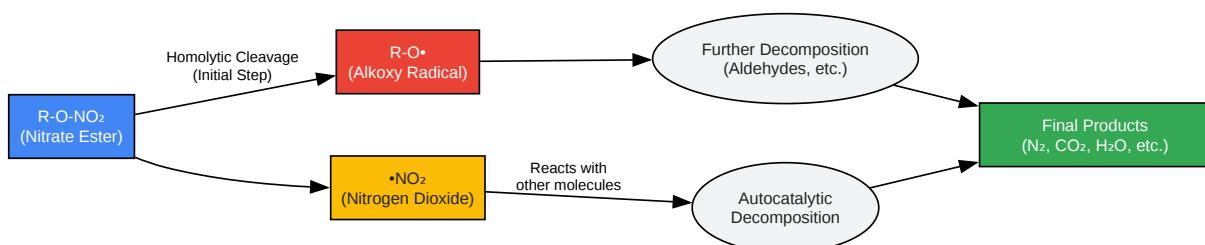
- Apparatus: A Differential Scanning Calorimeter (DSC).

- Sample Preparation: A small, accurately weighed sample (typically 1-5 mg) of the plasticizer is hermetically sealed in an aluminum pan. An empty, sealed pan is used as a reference.
- Procedure: The sample and reference pans are heated in the DSC cell at a constant rate (e.g., 10 °C/min) over a specified temperature range. The instrument measures the difference in heat flow between the sample and the reference.
- Data Analysis: The resulting thermogram (heat flow vs. temperature) shows endothermic (melting) and exothermic (decomposition) events. Key parameters determined include the onset temperature of decomposition, the peak exothermic temperature, and the enthalpy of decomposition (the area under the exothermic peak). A higher onset temperature of decomposition indicates greater thermal stability.

Visualizations

Thermal Decomposition Pathway of Nitrate Esters

The thermal decomposition of nitrate esters like TEGDN is a critical factor in their performance and stability. The process is initiated by the homolytic cleavage of the weakest bond, the O-NO₂ bond, which then triggers a cascade of radical reactions.

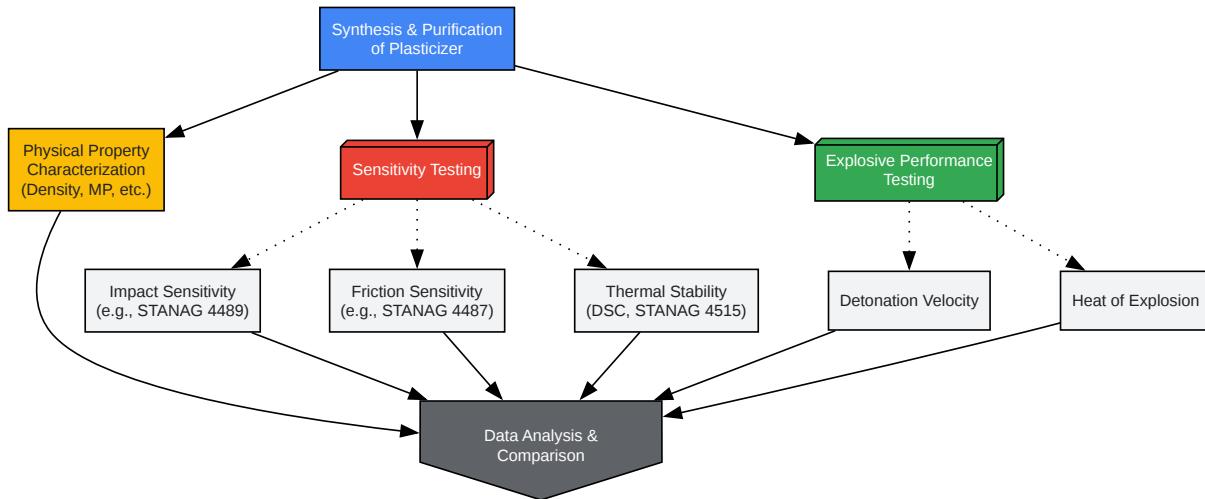


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Caption: Initial steps in the thermal decomposition of a nitrate ester.

Experimental Workflow for Performance Evaluation

The evaluation of energetic plasticizers involves a series of standardized tests to characterize their performance and safety.

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Caption: Workflow for evaluating the performance of energetic plasticizers.

Conclusion

The experimental data indicates that TEGDN offers a significant improvement in safety and stability over traditional energetic plasticizers like nitroglycerin, making it a valuable component in the development of low-vulnerability ammunition. Its reduced sensitivity to impact and friction, coupled with good thermal stability, addresses key requirements for insensitive munitions. While its energy output is lower than that of nitroglycerin, it provides a crucial balance between performance and safety. Further research directly comparing TEGDN with other modern plasticizers like DEGDN and TMETN under identical conditions would be beneficial for a more definitive conclusion on their relative merits.

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